

divanillin formation vanillin oxidation curing process

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Compound Focus: Glucovanillin

CAS No.: 494-08-6

Cat. No.: S628457

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Analytical Methods for Detecting Divanillin

The table below summarizes the key techniques used to study divanillin, based on experimental data from recent studies.

Analytical Method	Key Experimental Findings & Quantitative Data	Application in Research Context
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| **High-Performance Liquid Chromatography (HPLC)** | Linear range: **0.1–200 mg/L**; $R^2 > 0.99$ [1]. Recovery rate: **98.04% to 101.83%** [1]. Divanillin in cured *Vanilla planifolia* pods: **0.002 to 0.02 g/100 g** dry weight [1]. | Separation and precise quantification of divanillin alongside other phenolic compounds in vanilla extracts [1]. | | **Electrochemical Analysis** | Linear detection for vanillin: **0.008 to 0.36 μM** ; LOD: **0.011 μM** [2]. Recovery in food samples: **~87% to 104%** [2]. | Used for sensitive detection of vanillin; principles can be adapted for monitoring its oxidation product, divanillin [2]. | | **Size Exclusion Chromatography (SEC)** | Molecular weights of polyvanillin (from divanillin): $M_w \approx 4,100 \text{ g mol}^{-1}$; $M_n \approx 2,700 \text{ g mol}^{-1}$ [3]. | Characterizing the molecular weight of polymers synthesized from divanillin [3]. | | **Nuclear Magnetic Resonance (NMR)** | Confirmed **imine bond (C=N)** formation at **1633 cm^{-1}** (FTIR) and structural elucidation of divanillin-based polymers [4] [5]. | Structural confirmation of divanillin and its derivatives in synthesized materials [4] [5]. |

Experimental Protocols for Divanillin Formation and Analysis

Here are detailed methodologies for key experiments involving divanillin.

Protocol 1: Enzymatic Synthesis of Divanillin from Vanillin

This method uses laccase to catalyze the oxidative coupling of vanillin [5].

- **Step 1 - Solution Preparation:** Dissolve **6 g of vanillin** in **80 mL of acetone**. Add **720 mL of sodium acetate buffer** (0.1 M, pH ~4.5).
- **Step 2 - Reaction Initiation:** Add 49.6 mg of laccase from *Trametes versicolor* to the solution. Saturate the medium with oxygen and maintain light stirring.
- **Step 3 - Incubation:** Let the reaction proceed for **24 hours at 25°C**.
- **Step 4 - Product Recovery:** Filter the mixture to obtain crude divanillin as a brown powder.
- **Step 5 - Purification:** Dissolve the crude product in **100 mL of a 0.5 M NaOH solution**. Precipitate the divanillin by pouring this solution into **600 mL of ethanol** and acidifying with concentrated HCl. Recover the pure divanillin by filtration and rinse with water and acetone. The reported yield is approximately **85%** [5].

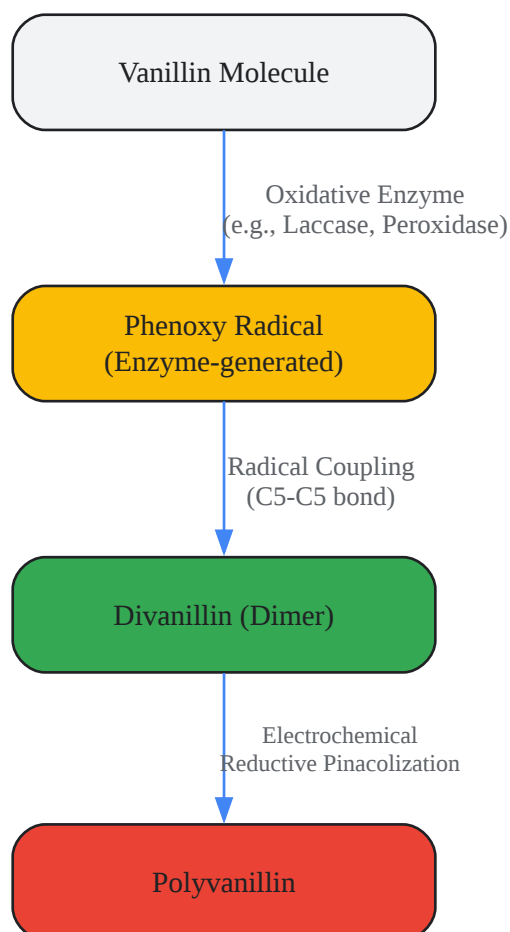
Protocol 2: HPLC-DAD Analysis of Divanillin in Vanilla Pods

This validated method separates and quantifies divanillin and other aromatic compounds [1].

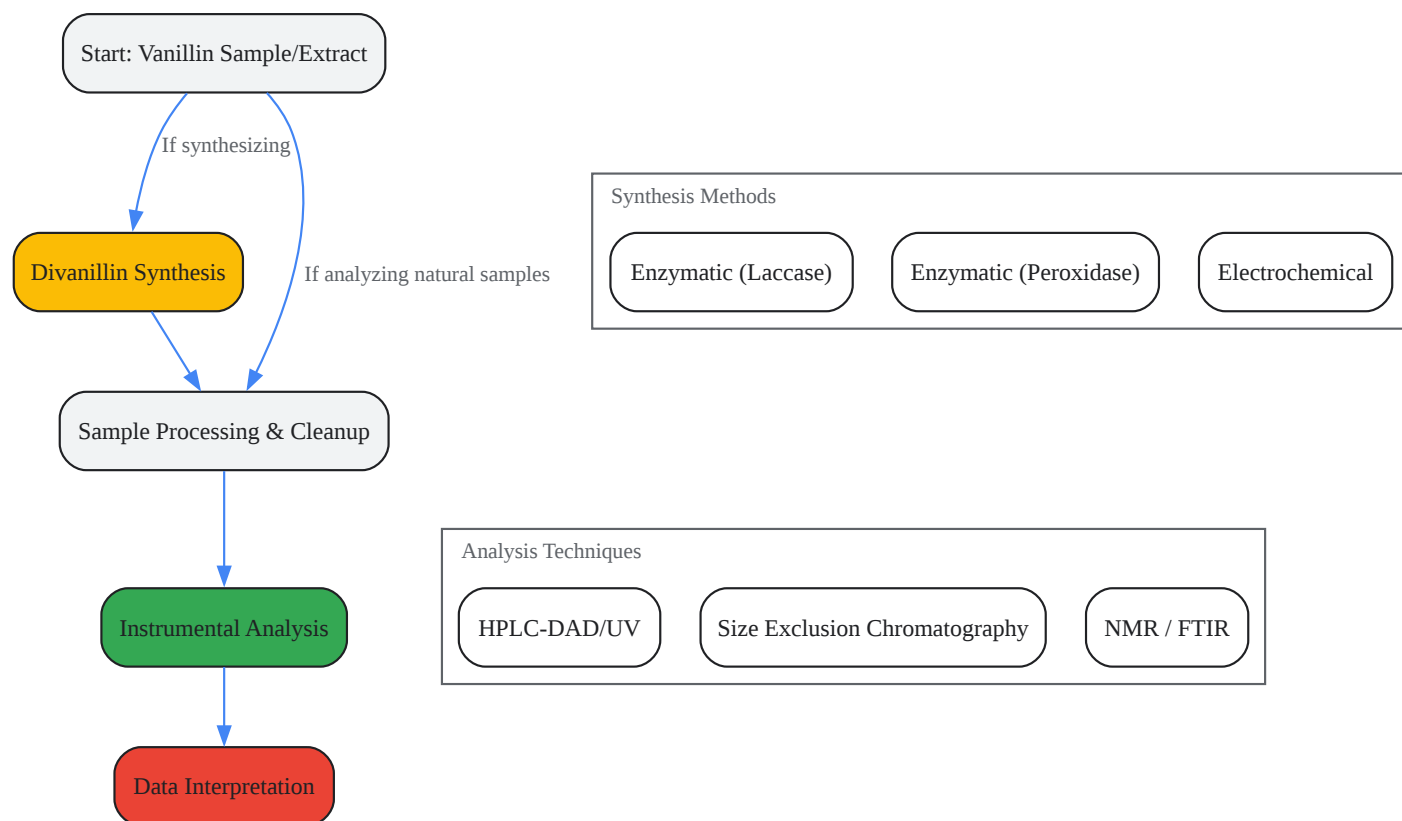
- **Chromatography Conditions:**
 - **Column:** Zorbax Eclipse XDB-C18 (250 mm × 4.6 mm, 5 μm).
 - **Mobile Phase:** Gradient elution with a mixture of water, methanol, and acidified water (with H₃PO₄).
 - **Flow Rate:** 2.25 mL/min.
 - **Detection:** DAD at 230 nm, 254 nm, and 280 nm.
 - **Run Time:** 15 minutes.
- **Sample Preparation:** Extract compounds from cured vanilla pods using a suitable solvent (e.g., methanol/water mixture). Filter the extract before injection.
- **Validation Parameters:** The method is linear for divanillin in the **0.1–200 mg/L** concentration range. It demonstrates high accuracy (recovery rates of 98-102%) and precision (RSD < 2%) [1].

Workflow and Pathway Diagrams

The following diagrams illustrate the divanillin formation pathway and a generalized experimental workflow.



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References

1. Development and Validation of an HPLC–DAD Method for ... [link.springer.com]
2. Development of electrochemical sensor for vanillin ... [nature.com]
3. Electroreduction of divanillin to polyvanillin in an ... [bmcchem.biomedcentral.com]

4. Divanillin Cross-Linked Recyclable Cellulose Networks [pmc.ncbi.nlm.nih.gov]

5. Synthesis and Characterization of Vanillin-Based π - ... [pmc.ncbi.nlm.nih.gov]

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